

# Application of NVP-ADW742 with carboplatin in chemotherapy studies.

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## Compound of Interest

Compound Name: NVP-ADW742

Cat. No.: B1662999

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## Application of NVP-ADW742 with Carboplatin in Chemotherapy Studies

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

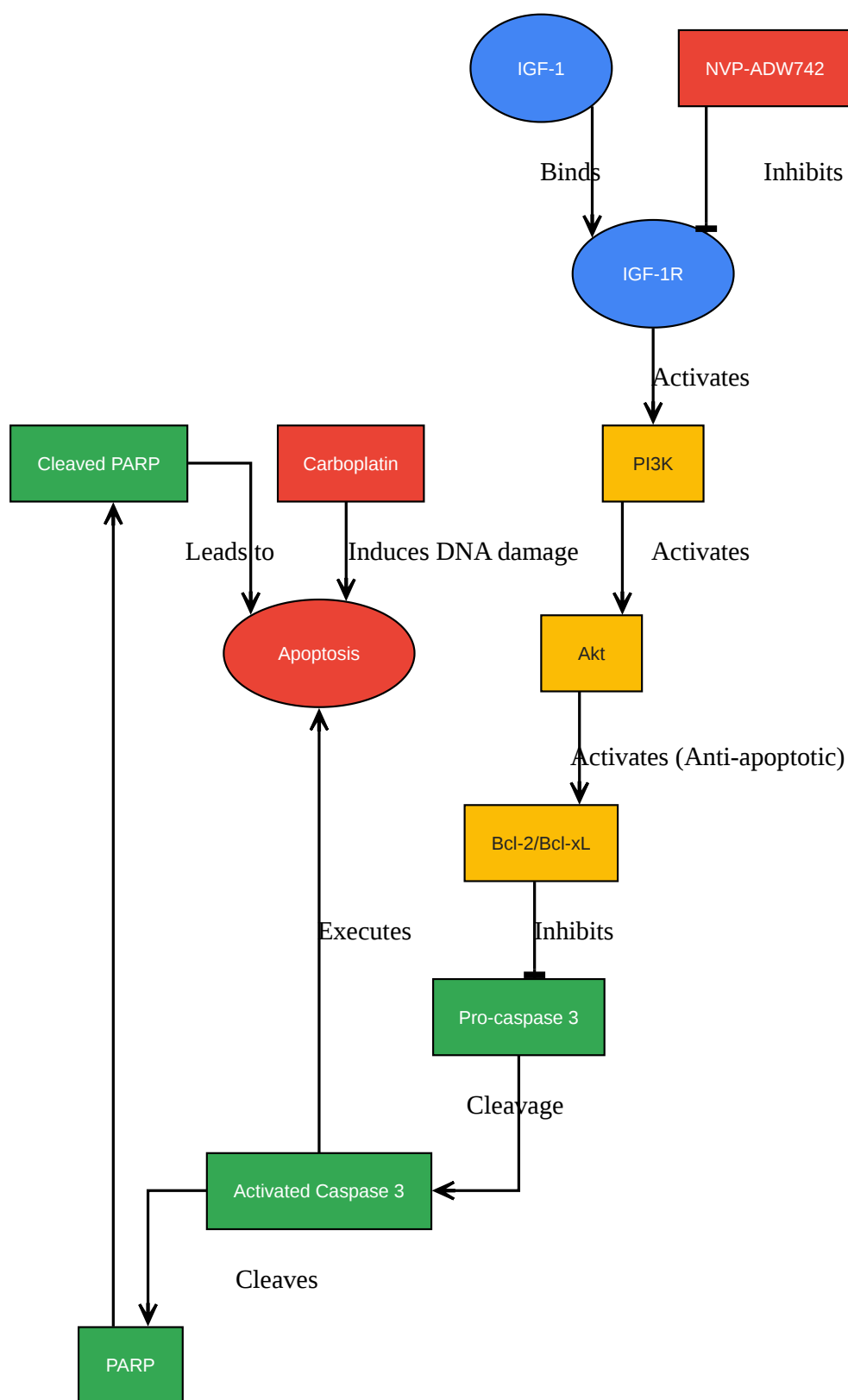
### Introduction

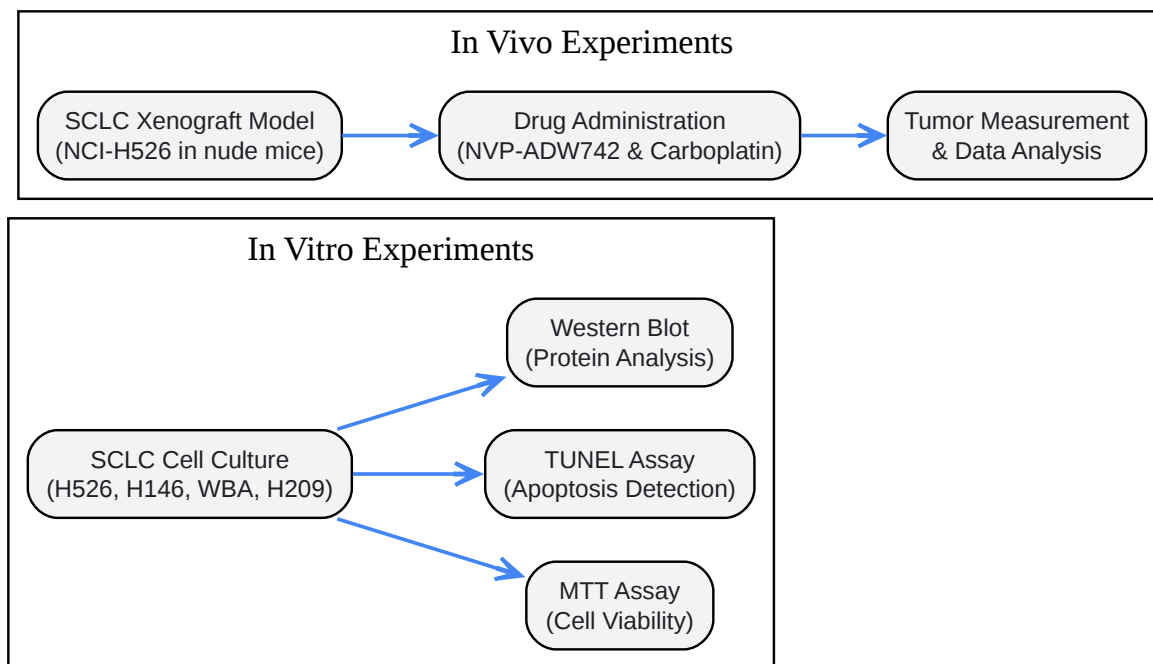
**NVP-ADW742** is a potent and selective small molecule inhibitor of the Insulin-like Growth Factor-I Receptor (IGF-1R) tyrosine kinase.[1] The IGF-1R signaling pathway plays a crucial role in cell proliferation, survival, and inhibition of apoptosis in various cancers, including Small Cell Lung Cancer (SCLC).[2][3] Carboplatin is a platinum-based chemotherapy agent widely used in the treatment of SCLC.[4][5] Preclinical studies have demonstrated that the combination of **NVP-ADW742** and carboplatin results in a synergistic cytotoxic effect against SCLC cells.[3][6] This document provides detailed application notes and experimental protocols for studying the combined effects of **NVP-ADW742** and carboplatin in chemotherapy research.

### Mechanism of Action

**NVP-ADW742** enhances the chemosensitivity of SCLC cells to carboplatin by inhibiting the IGF-1R-mediated activation of the Phosphatidylinositol 3-kinase (PI3K)/Akt signaling pathway.[2][3] This pathway is a critical survival cascade that can be activated by growth factors like IGF-1, leading to the inhibition of chemotherapy-induced apoptosis.[2] By blocking this

pathway, **NVP-ADW742** lowers the threshold for apoptosis induction by DNA-damaging agents like carboplatin.[6]





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